

Toxicological Profile of Isoamyl Propionate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoamyl propionate*

Cat. No.: B085461

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the toxicological profile of **isoamyl propionate**. Due to the limited availability of direct toxicological studies on **isoamyl propionate** for certain endpoints, this guide incorporates a weight-of-evidence approach, including a read-across analysis based on its expected rapid hydrolysis to isopentyl alcohol and propionic acid. This document summarizes available data on acute toxicity, skin and eye irritation, and provides an assessment of repeated-dose toxicity, genotoxicity, carcinogenicity, and reproductive and developmental toxicity based on the toxicological profiles of its metabolites. Detailed experimental protocols for key studies and visualizations of metabolic and experimental workflows are included to support further research and safety assessments.

Chemical Identity and Properties

- Chemical Name: **Isoamyl propionate**
- Synonyms: Isopentyl propionate, 3-methylbutyl propanoate[1]
- CAS Number: 105-68-0[2][3]
- Molecular Formula: C8H16O2[2][3]
- Molecular Weight: 144.21 g/mol [2][3]

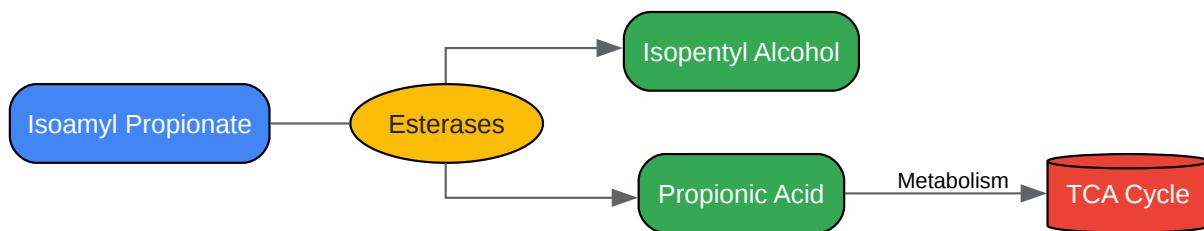
- Appearance: Colorless liquid[2]
- Odor: Fruity, apricot, pineapple-like[4]

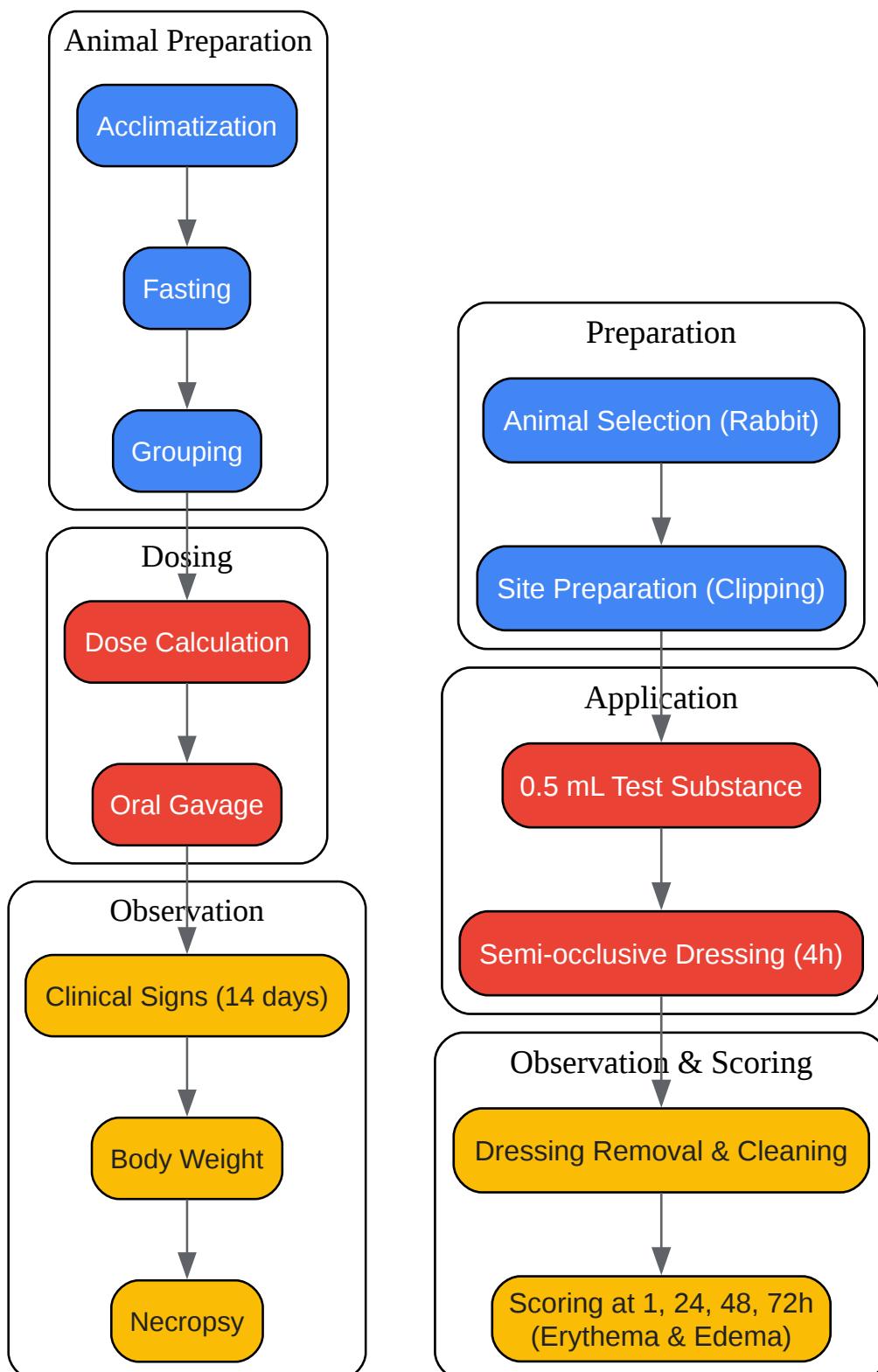
Metabolism and Toxicokinetics

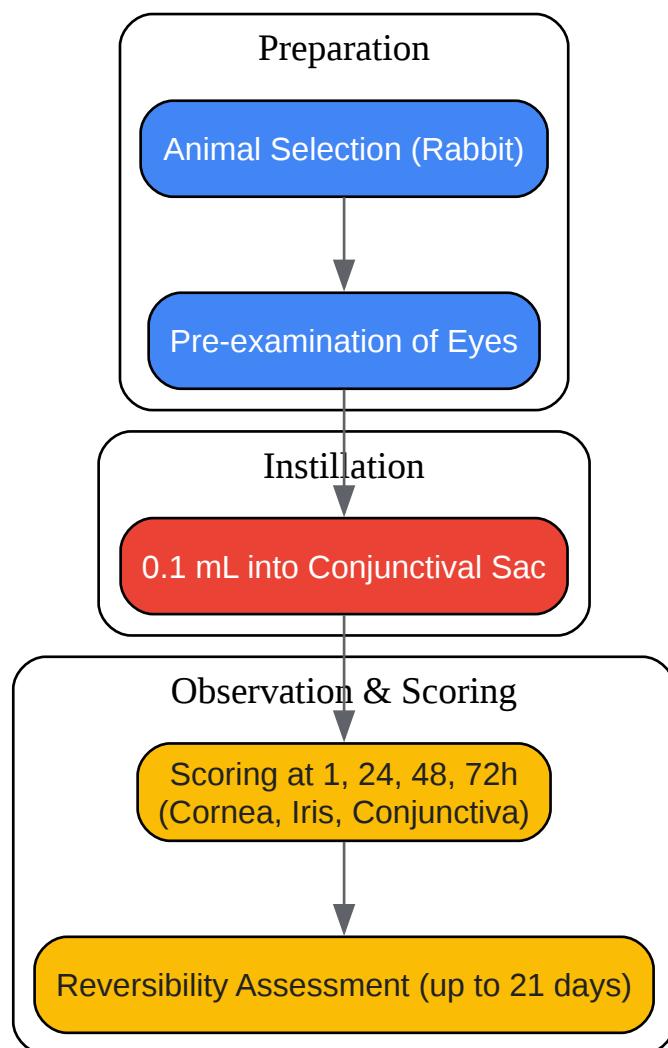
Isoamyl propionate is anticipated to be rapidly hydrolyzed in the body by esterases into its constituent alcohol, isopentyl alcohol, and a carboxylic acid, propionic acid.[5] This metabolic pathway is central to understanding its toxicological profile, as the systemic toxicity is likely driven by these metabolites.

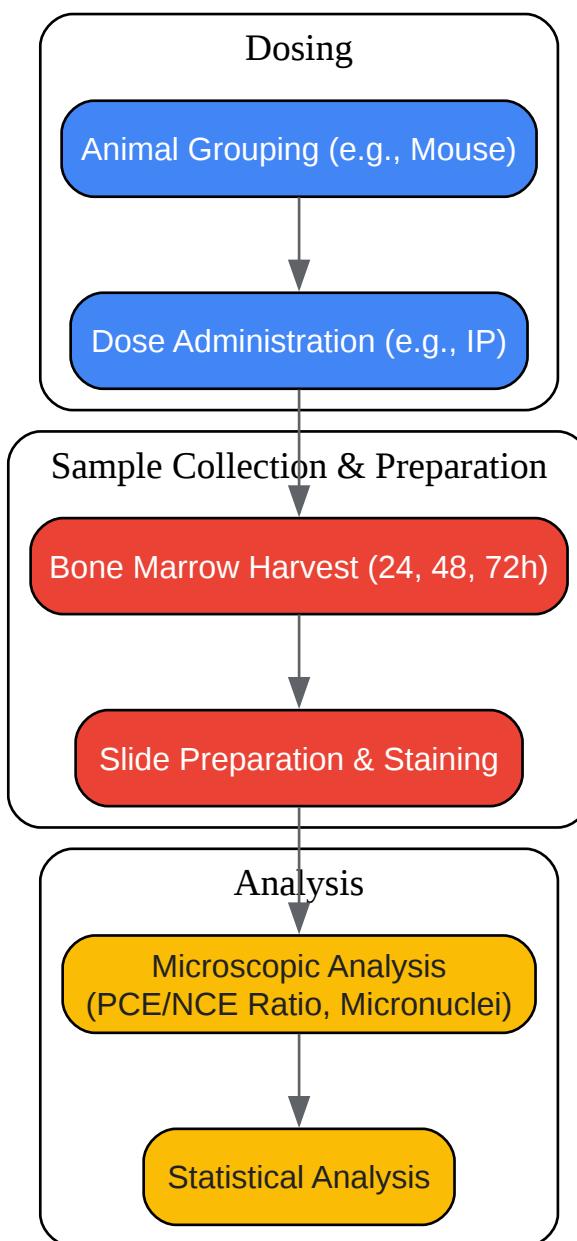
Metabolic Pathway

The metabolic breakdown of **isoamyl propionate** is a straightforward hydrolysis reaction.







[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ymdb.ca [ymdb.ca]
- 2. Isoamyl propionate - Safety Data Sheet [chemicalbook.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Isoamyl propionate | C8H16O2 | CID 7772 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Isoamyl propionate | 105-68-0 [chemicalbook.com]
- To cite this document: BenchChem. [Toxicological Profile of Isoamyl Propionate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085461#toxicological-studies-of-isoamyl-propionate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com